

An In-depth Technical Guide to the Safe Handling of 3-Bromomethylpyridine Hydrobromide

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Compound of Interest

Compound Name: 3-Bromomethylpyridine hydrobromide

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data for **3-Bromomethylpyridine hydrobromide** (CAS No: 4916-55-6), a crucial building block in pharmaceutical synthesis. The following sections detail its hazards, handling procedures, and emergency responses, presented in a format designed for clarity and rapid reference.

Chemical Identification and Physical Properties

3-Bromomethylpyridine hydrobromide is a solid, off-white to white crystalline powder.^[1] Key physical and chemical properties are summarized in the table below, providing essential data for handling and storage.

Property	Value	References
Molecular Formula	C6H7Br2N	[2] [3]
Molecular Weight	252.93 g/mol	[2] [3]
Appearance	Solid	[4]
Melting Point	150 - 155 °C (302 - 311 °F)	[4] [5]
Boiling Point	No information available	[4]
Flash Point	No information available	[4]
Autoignition Temperature	No information available	[4]

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). It is crucial to understand these classifications to ensure safe handling.

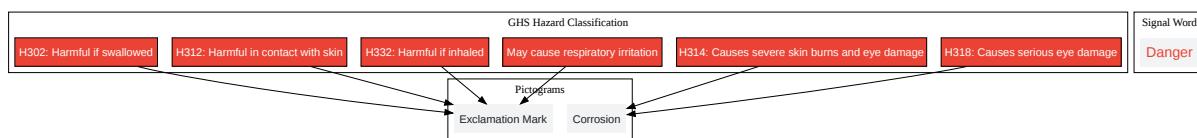
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation

The GHS pictograms associated with these hazards are:

- Corrosion: For skin corrosion and serious eye damage.[\[2\]](#)

- Exclamation Mark: For acute toxicity and skin/respiratory irritation.
- Health Hazard: May be applicable depending on the specific target organ effects.

The signal word for this chemical is "Danger".[\[2\]](#)[\[6\]](#)



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Caption: GHS Hazard Classification for **3-Bromomethylpyridine Hydrobromide**.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Handling:

- Use only under a chemical fume hood.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[4\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[4\]](#)
- Do not get in eyes, on skin, or on clothing.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

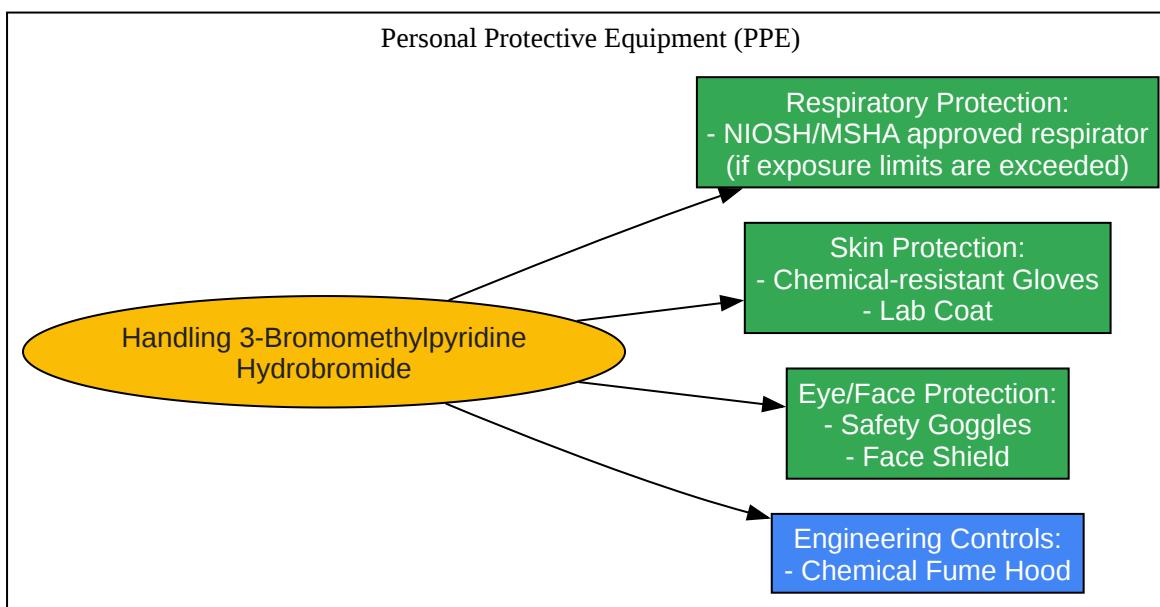
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- Store in a "Corrosives area".[4]
- Store locked up.[4]
- Incompatible with strong oxidizing agents.[4]

Personal Protective Equipment (PPE)

A systematic approach to PPE selection is essential. The following diagram outlines the recommended PPE for handling this compound.



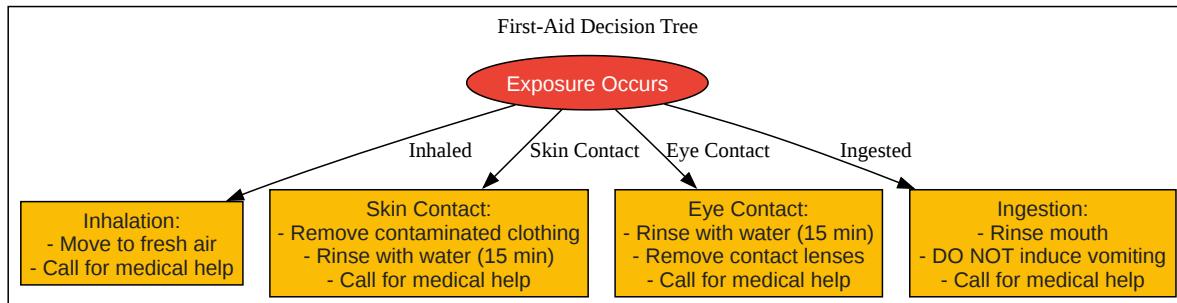
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Caption: Recommended Personal Protective Equipment (PPE) Workflow.

First-Aid Measures

In case of exposure, immediate and appropriate first aid is crucial. The following table and diagram outline the necessary steps.

Exposure Route	First-Aid Procedure
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician. If breathing is difficult, give oxygen. [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. Wash contaminated clothing before reuse. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician. [4]



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Caption: First-Aid Procedures for Exposure.

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release:

- Ensure adequate ventilation and evacuate personnel to safe areas.[4]
- Use personal protective equipment.[4]
- Avoid dust formation.[4]

- Sweep up and shovel into suitable containers for disposal.[4]
- Do not let the product enter drains.[3]

Toxicological and Ecological Information

Toxicological Information:

- Causes severe skin burns and eye damage.[4]
- Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Ingestion can cause severe swelling and damage to the delicate tissue and danger of perforation.[4]
- No information is available on carcinogenicity, mutagenicity, or reproductive toxicity.[4]

Ecological Information:

- No specific data is available. It is advised to prevent the substance from entering the environment.[4]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling this chemical.

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